troubleshooting Vishnu software installation issues

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	Vishnu	
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Vishnu Software: Technical Support Center

Welcome to the **Vishnu** technical support center. This resource is designed for researchers, scientists, and drug development professionals to find solutions to common installation issues.

Frequently Asked Questions (FAQs)

Q1: What are the minimum system requirements for installing **Vishnu**?

A1: To ensure a successful installation and optimal performance, your system must meet the minimum specifications outlined below. Installation on systems that do not meet these requirements is not supported and may fail.[1][2]

Component	Minimum Requirement	Recommended Specification
Operating System	64-bit Linux (CentOS/RHEL 7+, Ubuntu 18.04+)	64-bit Linux (CentOS/RHEL 8+, Ubuntu 20.04+)
Processor (CPU)	4-Core x86-64, 2.5 GHz	16-Core x86-64, 3.0 GHz or higher
Memory (RAM)	16 GB	64 GB or more
Storage	50 GB free space (SSD recommended)	250 GB free space on an NVMe SSD
Internet Connection	Required for initial installation and updates.[3]	Stable, high-speed connection

Q2: I'm a new user. Which installation method should I choose?

A2: For most users, we strongly recommend installation via the Bioconda package manager.[4] This method automatically handles most software dependencies and is the simplest way to get started.[4] Manual installation from source is available for advanced users who require customized builds.[5][6]

Q3: Can I install **Vishnu** on Windows or macOS?

A3: **Vishnu** is developed and tested exclusively for Linux environments. Direct installation on Windows or macOS is not supported. Windows users can install **Vishnu** via the Windows Subsystem for Linux (WSL2). macOS users can utilize virtualization software (e.g., VirtualBox, Parallels) running a supported Linux distribution.

Troubleshooting Guides

Issue 1: Installation fails due to "unmet dependencies" or "dependency conflict".

This is a common issue when a required software library is missing or an incorrect version is installed on your system.[7][8][9]

Answer:

Step 1: Identify the Conflict Carefully read the error message provided by the installer. It will typically name the specific package(s) causing the issue.

Step 2: Use a Package Manager to Fix If you are using a package manager like apt (for Debian/Ubuntu) or yum (for CentOS/RHEL), you can often resolve these issues with a single command.[7]

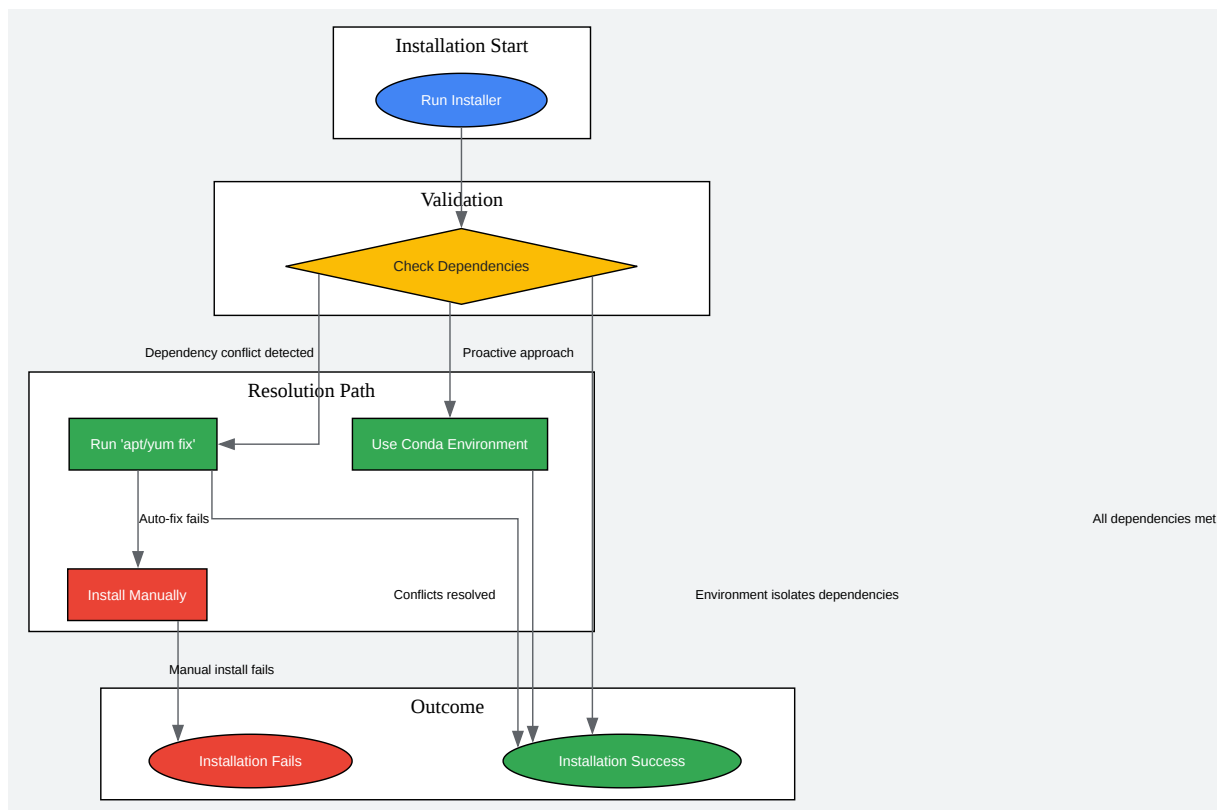- For Ubuntu/Debian:sudo apt-get install -f[7]

- For CentOS/RHEL:sudo yum check[7]

Step 3: Verify Dependency Versions Ensure your installed dependencies meet the versions required by **Vishnu**. You can check the version of a specific package using commands like python --version or gcc --version.

Dependency	Required Version	Command to Check Version
Python	3.8.x or 3.9.x	python3 --version
GCC	9.x or higher	gcc --version
Samtools	1.10 or higher	samtools --version
HDF5 Libraries	1.10.x	h5cc -showconfig | grep "HDF5 Version"

Step 4: Use a Dedicated Environment To prevent conflicts with other scientific tools, it is best practice to install **Vishnu** in a dedicated Conda environment.[4]

Below is a diagram illustrating the dependency resolution workflow.

Installation Start

Run Installer

Validation

Check Dependencies

Dependency conflict detected

Proactive approach

Resolution Path

Run 'apt/yum fix'

Use Conda Environment

Auto-fix fails

All dependencies met

Install Manually

Conflicts resolved

Environment isolates dependencies

Manual install fails

Outcome

Installation Fails

Installation Success

BENCHCHEM

Installation Attempt

Permission Denied Error

Targeting System Directory?

Yes

No / Prefer not to use sudo

Change Install Directory (e.g., $HOME/local)

Use 'sudo'

Update PATH variable

Installation Complete

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- To cite this document: BenchChem. [troubleshooting Vishnu software installation issues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153949#troubleshooting-vishnu-software-installation-issues]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com